

# Technical Support Center: Troubleshooting Butopyronoxyl Crystallization

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## Compound of Interest

Compound Name: Butopyronoxyl

Cat. No.: B165914

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting strategies for managing and preventing the crystallization of **Butopyronoxyl** in stored solutions.

## Frequently Asked Questions (FAQs) - Understanding Butopyronoxyl Crystallization

Q1: What is **Butopyronoxyl** and what are its key physicochemical properties?

**Butopyronoxyl**, also known as Indalon, is a chemical compound often used as an insect repellent.<sup>[1][2]</sup> It is typically a yellow to pale reddish-brown or orange liquid with an aromatic scent.<sup>[1][2][3]</sup> Understanding its properties is crucial for preventing crystallization.

Table 1: Physicochemical Properties of **Butopyronoxyl**

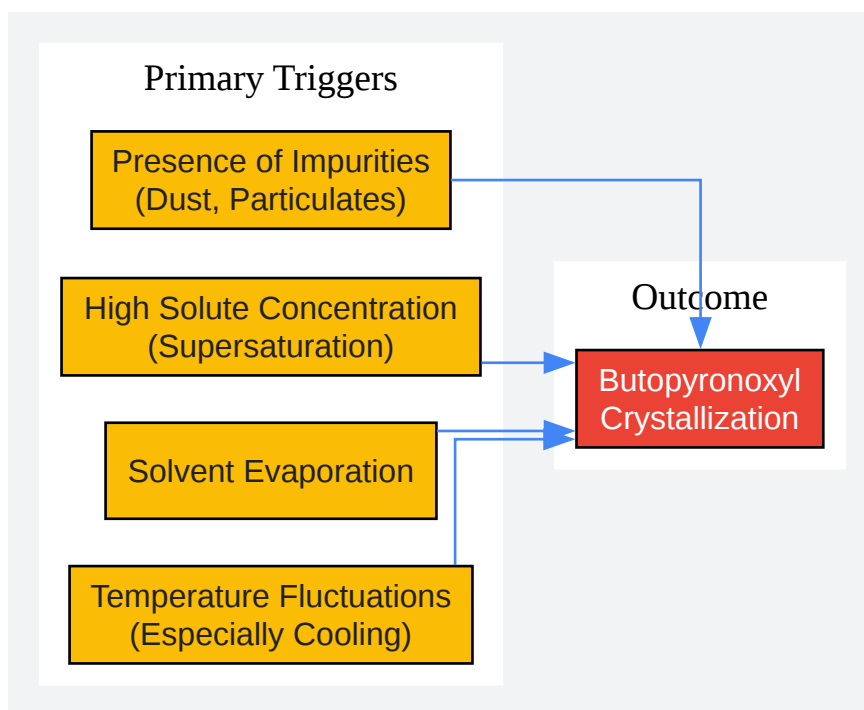
Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>4</sub>	
Molecular Weight	226.27 g/mol	
Appearance	Yellow to pale reddish-brown/orange liquid	
Solubility	- Insoluble in water- Miscible with alcohol, chloroform, ether, glacial acetic acid	
Stability	- Reasonably stable in air- Slowly affected by light- Susceptible to degradation at high temperatures	
Recommended Storage	Room Temperature	

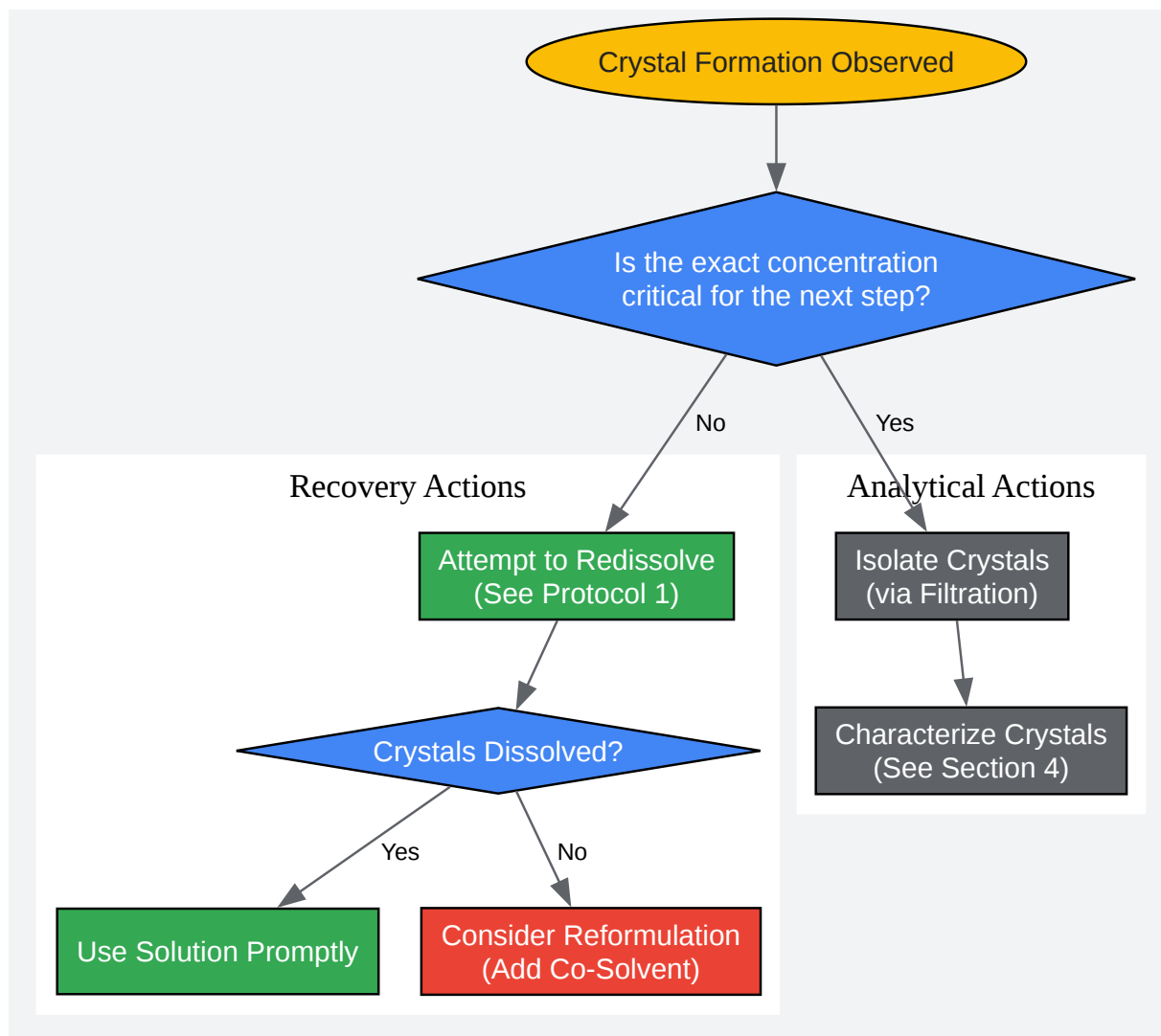
Q2: Why is my **Butopyronoxyl** solution crystallizing during storage?

Crystallization occurs when a solution becomes supersaturated, meaning the concentration of **Butopyronoxyl** exceeds its solubility limit under the current conditions. This forces the excess solute to precipitate out of the solution in a solid, crystalline form. This state can be triggered by several factors, including temperature changes, solvent evaporation, or the introduction of impurities.

Q3: What are the main factors that can trigger crystallization in my experiments?

Several environmental and procedural factors can induce the crystallization of **Butopyronoxyl**. The primary triggers include fluctuations in storage temperature, evaporation of the solvent, and the presence of nucleation sites.





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## References

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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Butopyronoxyl Crystallization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165914#troubleshooting-butopyronoxyl-crystallization-in-stored-solutions]

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